

# Application Notes and Protocols for Oncrasin-72 in Mouse Xenograft Models

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## Compound of Interest

Compound Name: *Oncrasin-72*

Cat. No.: *B1677299*

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## Introduction

**Oncrasin-72**, also known as NSC-743380, is a potent analog of oncrasin-1, a small molecule identified through synthetic lethality screening against K-Ras mutant tumor cells.<sup>[1]</sup> It functions as an RNA polymerase II inhibitor and demonstrates significant antitumor activity by modulating multiple cancer-related signaling pathways.<sup>[2][3][4]</sup> Mechanistic studies have revealed that **Oncrasin-72** induces JNK activation and inhibits the JAK2/STAT3 signaling cascade, leading to the suppression of cyclin D1 expression and subsequent cancer cell death.<sup>[1][3][5]</sup> This document provides detailed protocols for the utilization of **Oncrasin-72** in mouse xenograft models, specifically using the A498 human renal cancer cell line, along with a summary of its quantitative data and a visual representation of its mechanism of action.

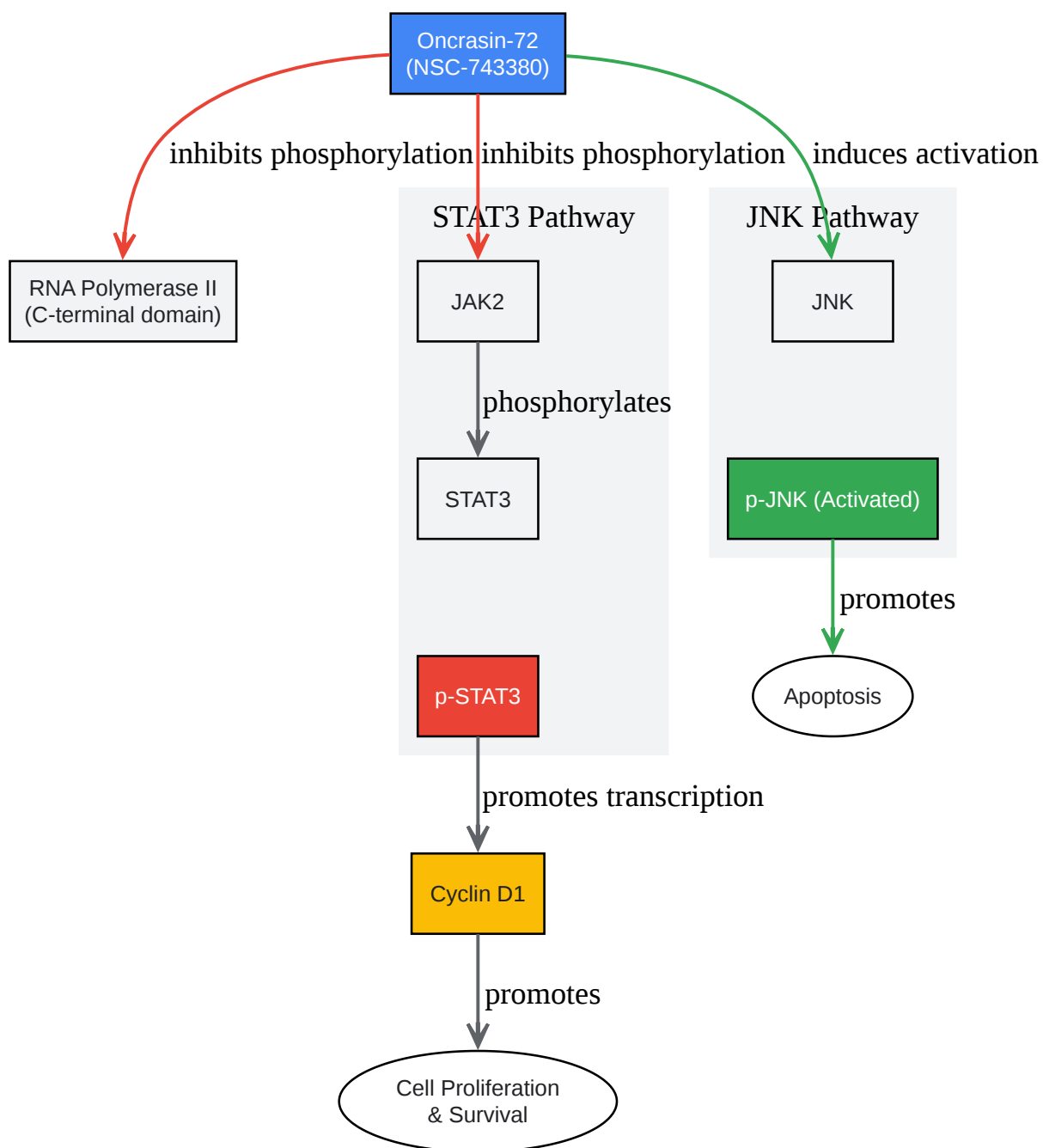
## Quantitative Data Summary

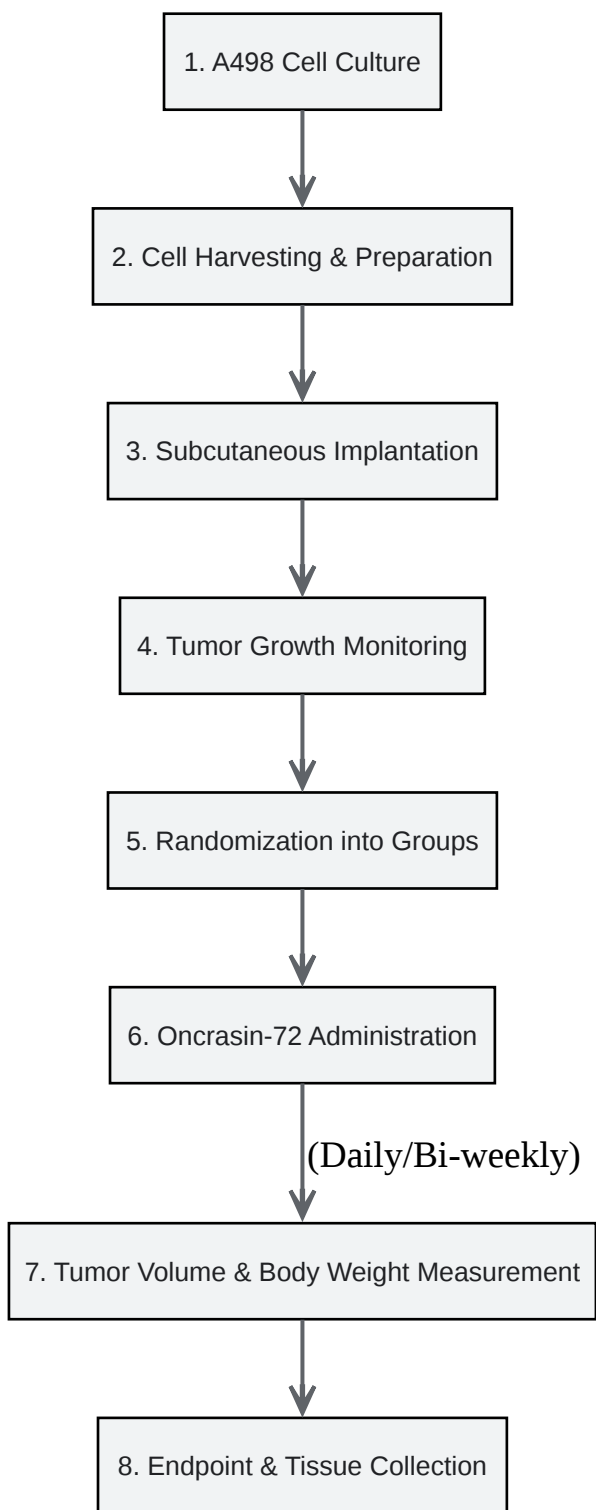
The following table summarizes the key quantitative data for **Oncrasin-72**, highlighting its potency in both in vitro and in vivo settings.

Parameter	Value	Cell Line/Model	Reference
In Vitro Efficacy			
50% Growth-Inhibitory Concentration (GI <sub>50</sub> )	≤ 10 nM	Eight of the most sensitive cell lines in the NCI-60 panel	[1]
In Vivo Efficacy			
Effective Dose Range	67 mg/kg to 150 mg/kg	A498 human renal cancer xenograft in nude mice	[1][4]
Outcome	Complete tumor regression	A498 human renal cancer xenograft in nude mice	[1][4]

## Signaling Pathway

**Oncrasin-72** exerts its antitumor effects through the modulation of key signaling pathways involved in cell proliferation and survival. The diagram below illustrates the proposed mechanism of action.





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## References

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